

5-Bromo-7-nitroindoline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **5-Bromo-7-nitroindoline**

Cat. No.: **B556508**

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CAS Number: 80166-90-1

This technical guide provides an in-depth overview of **5-Bromo-7-nitroindoline**, a key intermediate in pharmaceutical research and organic synthesis. The document is intended for researchers, scientists, and drug development professionals, offering comprehensive data, experimental protocols, and insights into its applications.

Core Compound Data

5-Bromo-7-nitroindoline is a versatile chemical building block utilized in the synthesis of more complex molecules, particularly in the development of novel therapeutics and fluorescent probes.^[1] Its chemical structure, characterized by the presence of a bromine atom and a nitro group on the indoline scaffold, imparts unique reactivity and properties.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Bromo-7-nitroindoline** is presented in the table below. This data is essential for its handling, characterization, and use in chemical reactions.

Property	Value	Reference
CAS Number	80166-90-1	N/A
Molecular Formula	C ₈ H ₇ BrN ₂ O ₂	[2]
Molecular Weight	243.06 g/mol	[2]
Appearance	Red-orange to brown crystalline powder	[2]
Melting Point	133-136 °C	N/A
Purity	≥97.5% to ≥98% (by GC or HPLC)	[2]
Solubility	Insoluble in water	N/A

Suppliers

5-Bromo-7-nitroindoline is commercially available from various chemical suppliers. Researchers can procure this compound from the following vendors, among others:

Supplier	Website
Chem-Impex	--INVALID-LINK--
Thermo Scientific Chemicals	--INVALID-LINK--
ChemicalBook	--INVALID-LINK--

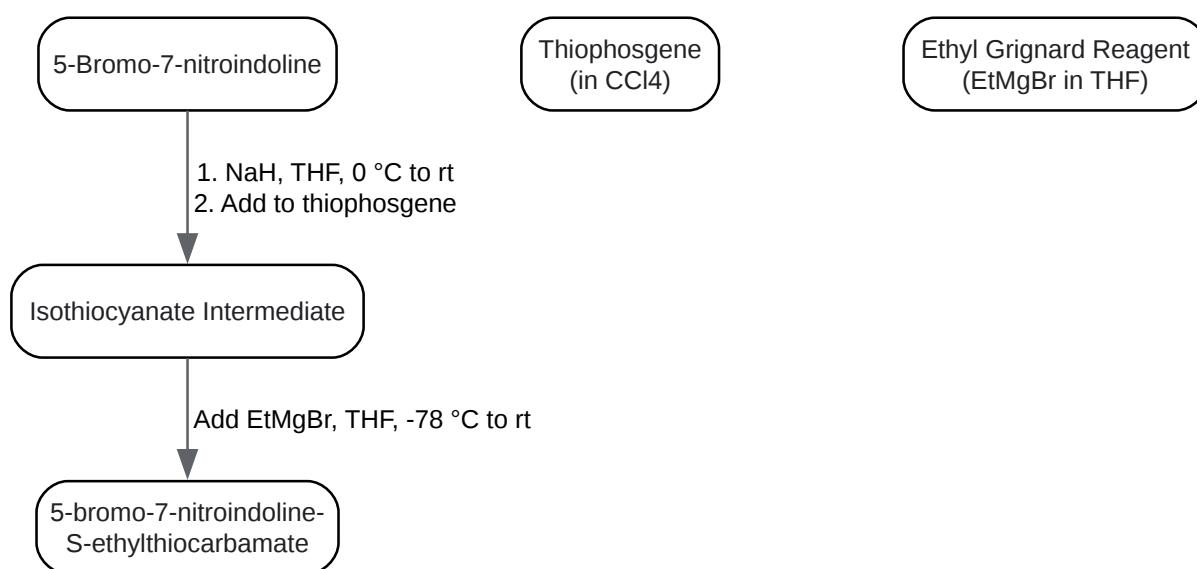
Experimental Protocols

While a specific, detailed experimental protocol for the direct synthesis of **5-Bromo-7-nitroindoline** was not found in the surveyed literature, its application as a starting material is well-documented. Below are detailed protocols for the synthesis of a key derivative and representative cross-coupling reactions, illustrating the utility of **5-Bromo-7-nitroindoline** in organic synthesis.

Synthesis of 5-bromo-7-nitroindoline-S-ethylthiocarbamate

This protocol details the synthesis of a photoreactive derivative starting from **5-Bromo-7-nitroindoline**, as described by Chavez et al. (2023).^{[2][3]} This reaction demonstrates a practical application of the core compound.

Reaction Scheme:



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A general reaction scheme for the synthesis of **5-bromo-7-nitroindoline-S-ethylthiocarbamate**.

Materials:

- **5-Bromo-7-nitroindoline**
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous Tetrahydrofuran (THF)
- Thiophosgene (CSCl₂)
- Carbon tetrachloride (CCl₄)

- Ethylmagnesium bromide (EtMgBr), solution in THF
- 1 M Hydrochloric acid (HCl)
- Water
- Brine
- Magnesium sulfate (MgSO₄)
- Ethyl acetate

Procedure:

- Formation of the Isothiocyanate Intermediate:
 - To a solution of **5-bromo-7-nitroindoline** in anhydrous THF at 0 °C, add sodium hydride portion-wise.
 - Allow the reaction mixture to warm to room temperature and stir for 30 minutes.
 - In a separate flask, prepare a solution of thiophosgene in carbon tetrachloride.
 - Add the deprotonated **5-bromo-7-nitroindoline** solution dropwise to the thiophosgene solution at room temperature.
 - Stir the reaction mixture for 2 hours.
- Formation of the S-ethylthiocarbamate:
 - Cool the isothiocyanate intermediate solution to -78 °C.
 - Add ethylmagnesium bromide solution dropwise.
 - Allow the reaction to slowly warm to room temperature and stir overnight.
- Work-up and Purification:
 - Quench the reaction with 1 M HCl.

- Extract the aqueous layer with ethyl acetate.
- Wash the combined organic layers with water and brine.
- Dry the organic layer over magnesium sulfate, filter, and concentrate under reduced pressure.
- The resulting product can be further purified if necessary, though the cited procedure reported a 98% yield over two steps without further purification.[3]

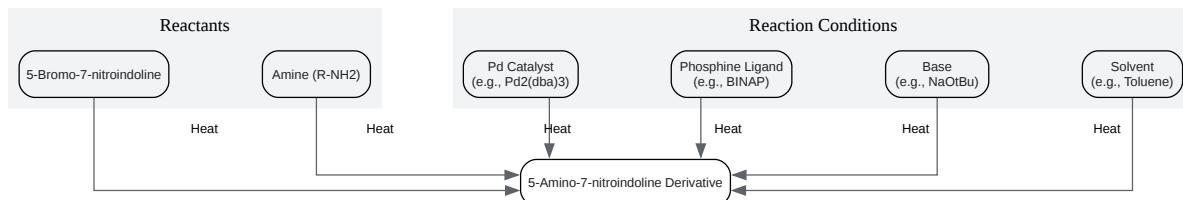
Characterization Data for the Product:

- Appearance: Orange solid
- Melting Point: 114.2-115.4 °C
- ^1H NMR (400 MHz, CDCl_3): δ = 7.78 (s, 1H), 7.54 (s, 1H), 4.28 (t, 2H), 3.23 (t, 2H), 2.98 (q, 2H), 1.32 (t, 3H) ppm.[3]

Representative Cross-Coupling Reactions

5-Bromo-7-nitroindoline is an ideal substrate for palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination and Suzuki coupling. These reactions are fundamental in drug discovery for creating diverse molecular libraries.

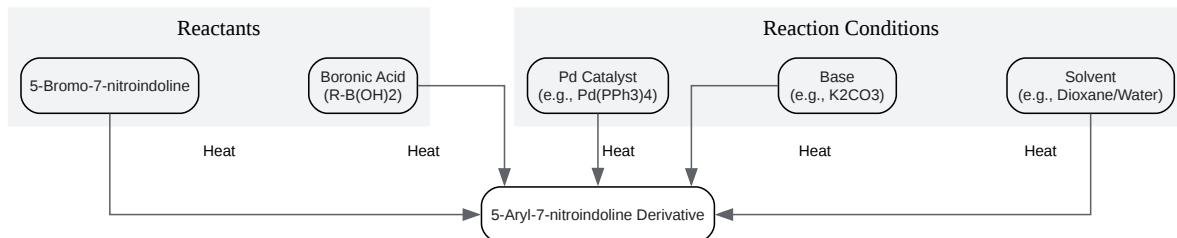
This protocol is a general representation of how **5-Bromo-7-nitroindoline** could be functionalized with an amine.



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General workflow for the Buchwald-Hartwig amination of **5-Bromo-7-nitroindoline**.

This protocol illustrates a general approach for the Suzuki coupling of **5-Bromo-7-nitroindoline** with a boronic acid.

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General workflow for the Suzuki coupling of **5-Bromo-7-nitroindoline**.

Applications in Drug Discovery and Research

5-Bromo-7-nitroindoline serves as a valuable starting material in the synthesis of biologically active compounds and functional molecules.

Pharmaceutical Intermediate

The indoline scaffold is a common motif in many pharmaceuticals. The bromo and nitro functionalities on **5-Bromo-7-nitroindoline** provide reactive handles for medicinal chemists to introduce a variety of substituents, enabling the exploration of structure-activity relationships and the development of new drug candidates.

Fluorescent Probes

Derivatives of 7-nitroindoline are known to be fluorescent and can be used to create probes for biological imaging.^[2] These probes can be designed to detect specific analytes, such as metal ions, or to monitor changes in the cellular environment. The general principle involves the

interaction of the analyte with the probe, leading to a change in its fluorescence properties (e.g., "turn-on" or "turn-off" of fluorescence).

Photoreactive Compounds

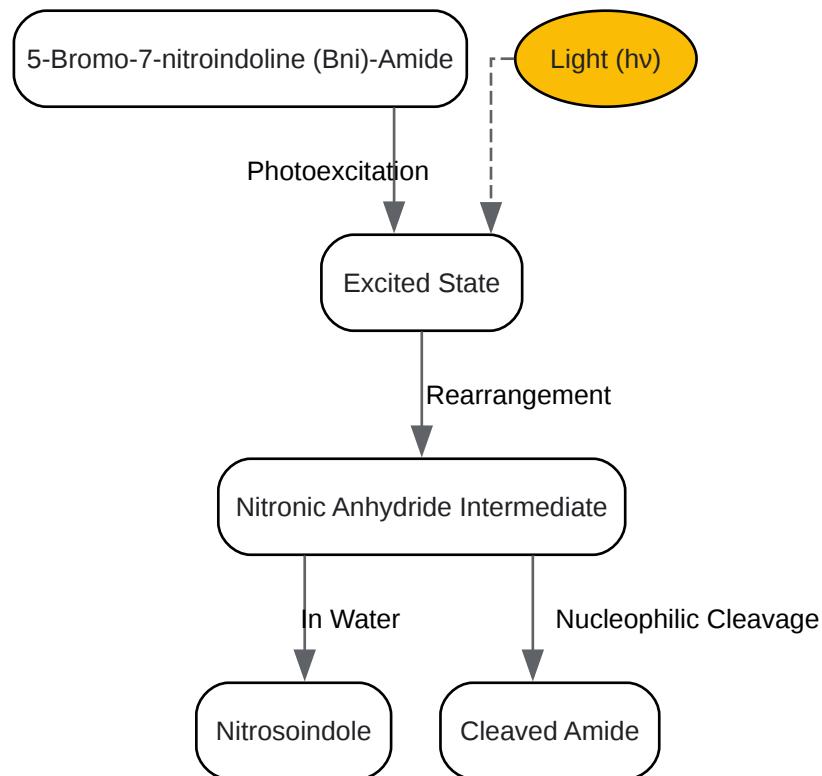
As demonstrated in the synthesis of **5-bromo-7-nitroindoline-S-thiocarbamate**, derivatives of **5-Bromo-7-nitroindoline** can be photoreactive.^{[2][3]} Such compounds can be used as "caged" compounds, where a biologically active molecule is released upon exposure to light. This allows for precise spatial and temporal control over the release of the active substance in biological systems.

Signaling and Biological Pathways

While specific signaling pathways directly modulated by **5-Bromo-7-nitroindoline** are not extensively documented, the photoactivation of its derivatives represents a form of controlled signaling.

Photoactivation Pathway of a Bni-Amide

The photoactivation of a **5-bromo-7-nitroindoline** (Bni)-amide derivative proceeds through a series of intermediates upon exposure to light, leading to the cleavage of the amide bond and the release of the attached molecule. This process can be utilized for the light-induced release of therapeutic agents or signaling molecules.



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Simplified photoactivation and cleavage pathway of a **5-bromo-7-nitroindoline (Bni)-amide**.

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References

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- 3. pubs.acs.org [pubs.acs.org]
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